

5-Methoxyisobenzofuran-1,3-dione chemical properties

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Compound of Interest

Compound Name: 5-Methoxyisobenzofuran-1,3-dione

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An In-Depth Technical Guide to **5-Methoxyisobenzofuran-1,3-dione** (4-Methoxyphthalic Anhydride): Properties, Synthesis, and Applications

Abstract

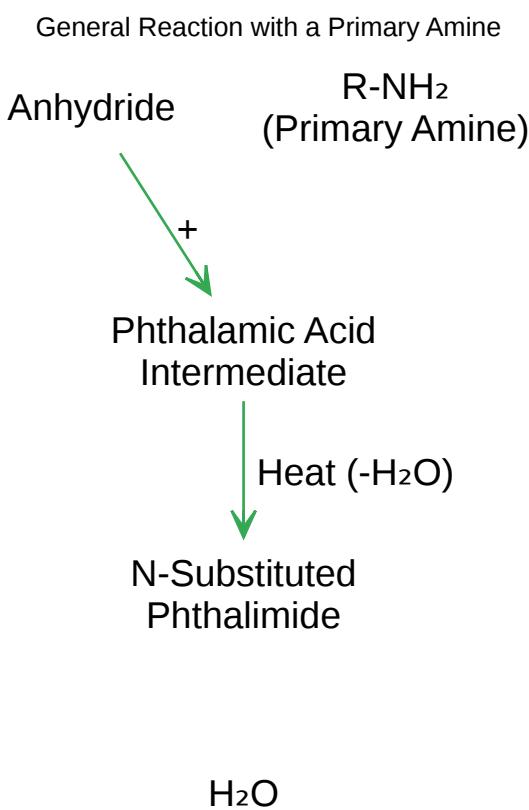
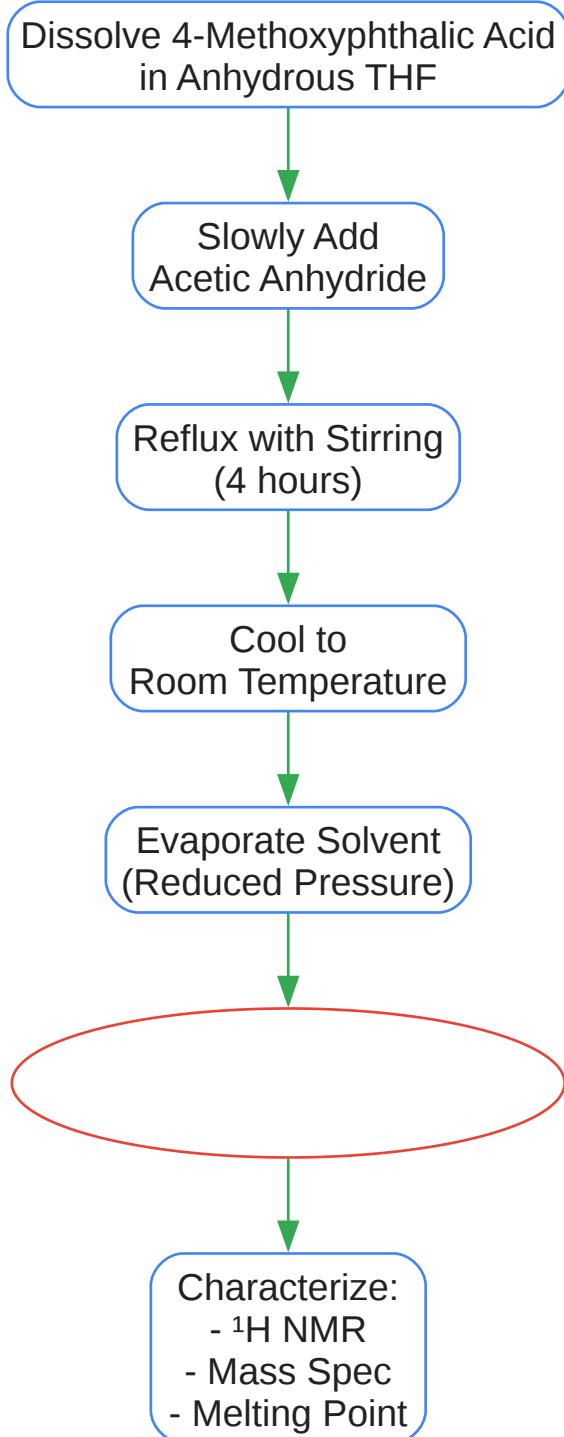
5-Methoxyisobenzofuran-1,3-dione, more commonly known in the field as 4-Methoxyphthalic Anhydride, is a pivotal chemical intermediate with significant utility in modern organic synthesis. Its unique molecular architecture, featuring a reactive anhydride functional group and an electron-rich aromatic ring, makes it a versatile precursor for a wide array of complex heterocyclic systems. This guide provides a comprehensive technical overview of its chemical properties, spectroscopic profile, synthesis, and reactivity. As a Senior Application Scientist, this document moves beyond a simple recitation of facts to offer insights into the causality behind experimental choices and the compound's strategic application in research, particularly in the burgeoning fields of antimicrobial and anticancer drug discovery.^{[1][2]} All protocols and data are presented to be self-validating, grounded in authoritative references to ensure scientific integrity.

Nomenclature and Structural Identification

Correctly identifying a chemical entity is the foundation of reproducible science. **5-Methoxyisobenzofuran-1,3-dione** is known by several synonyms, which is critical to recognize when conducting literature reviews.

- Systematic IUPAC Name: 5-Methoxy-2-benzofuran-1,3-dione[3]
- Common Name: 4-Methoxyphthalic Anhydride
- CAS Number: 28281-76-7[4]
- Molecular Formula: C₉H₆O₄[3]
- Molecular Weight: 178.14 g/mol [5]

The structure consists of a benzene ring fused to a furan ring, which is substituted with two ketone groups (a cyclic anhydride), and a methoxy group on the benzene ring.



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